

Essential Safety and Logistical Information for Handling Hydroxy Celecoxib

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Compound of Interest

Compound Name: *Hydroxy celecoxib*

Cat. No.: *B030826*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **Hydroxy celecoxib**, including personal protective equipment (PPE), operational plans, and disposal procedures.

Chemical Identifier:

- Name: **Hydroxy celecoxib**
- Synonym: 4-[5-[4-(hydroxymethyl)phenyl]-3-(trifluoromethyl)-1H-pyrazol-1-yl]-benzenesulfonamide[1]
- CAS Number: 170571-00-3[1]

Hazard Identification and Classification

Hydroxy celecoxib is a derivative of Celecoxib and presents several health and environmental hazards.[2] It is classified as:

- Toxic to Reproduction (Category 1B): May damage fertility or the unborn child.[1]
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure.[1]

- Hazardous to the Aquatic Environment (Chronic, Category 1): Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Hazard Statement	GHS Classification
H360: May damage fertility or the unborn child.	Toxic to Reproduction 1B
H373: May cause damage to organs through prolonged/repeated exposure.	Specific Target Organ Toxicity — Repeated Exposure 2
H410: Very toxic to aquatic life with long lasting effects.	Aquatic Chronic 1

Signal Word: Danger[\[3\]](#)[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

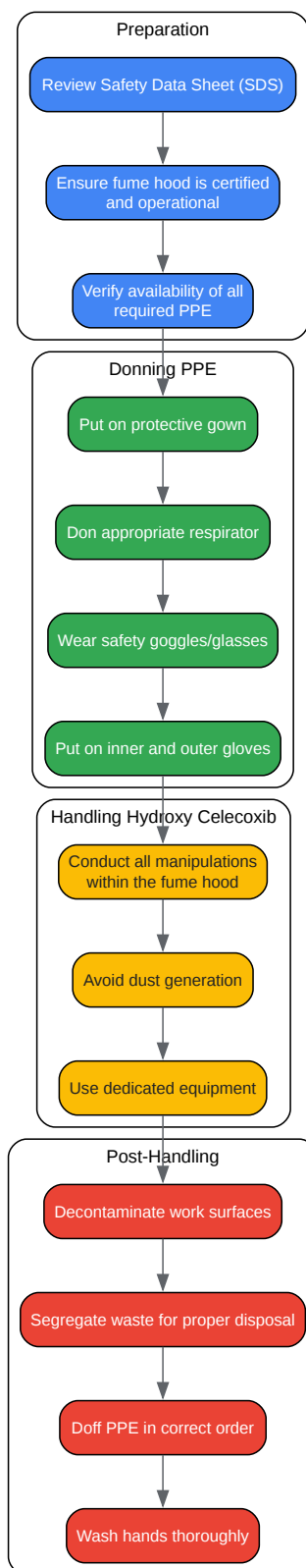
A comprehensive approach to PPE is necessary to create a sufficient barrier against the potential hazards of **Hydroxy celecoxib**. The following table summarizes the recommended PPE for various laboratory operations.[\[6\]](#)

Exposure Route	Required PPE	Specifications & Best Practices
Dermal (Skin) Contact	Chemical-resistant gloves	Nitrile or Viton™ gloves are recommended. Double-gloving is advised for handling potent compounds. Regularly inspect gloves for tears or punctures and change them frequently.[6]
Protective clothing	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs should be worn.[6][7]	
Inhalation	Respiratory Protection	For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator is essential.[6][8] All handling of powdered Hydroxy celecoxib should ideally be conducted within a certified chemical fume hood.[5][6]
Eye Contact	Eye Protection	Chemical safety goggles or safety glasses with side shields are mandatory to protect against splashes and airborne particles.[3][6][9]

Operational and Disposal Plans

Safe Handling Protocol

A systematic workflow is crucial for minimizing risk when handling **Hydroxy celecoxib**.



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*Safe Handling Workflow for **Hydroxy Celecoxib**.*

Spill Response Protocol

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

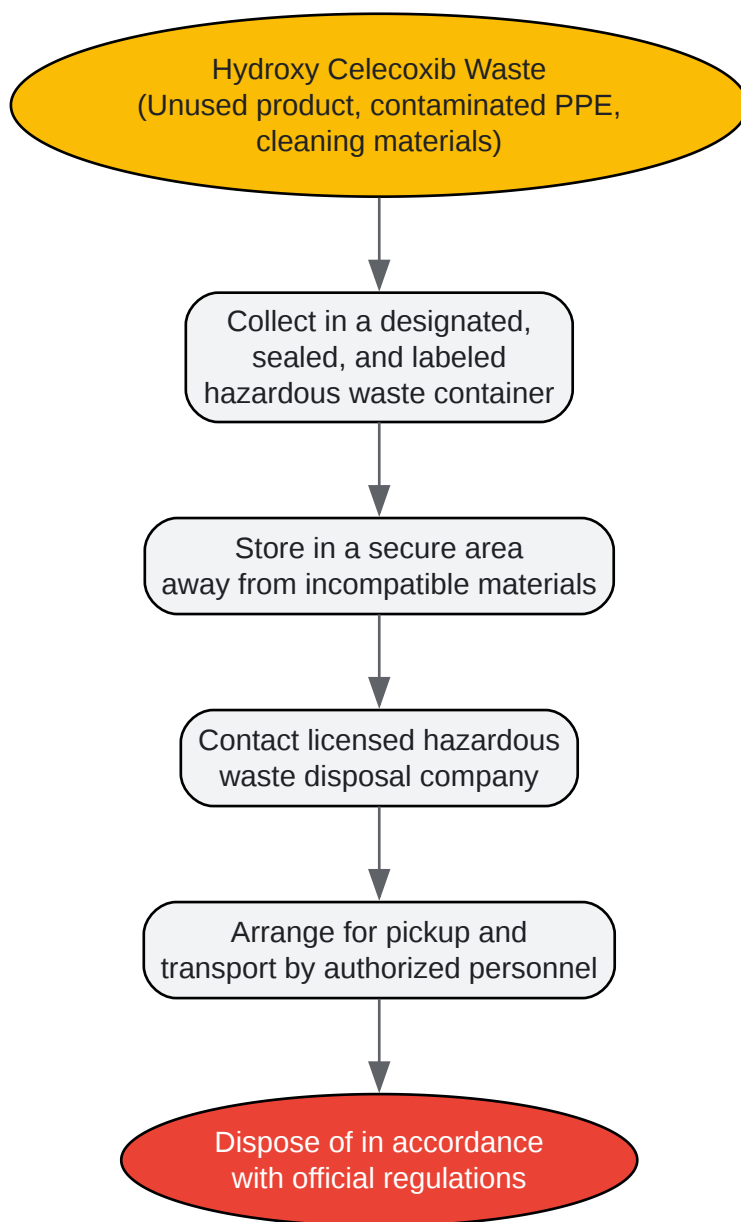
- **Evacuate and Alert:** Immediately alert others in the vicinity and evacuate the area if necessary.
- **Don PPE:** Before attempting any cleanup, don the full recommended PPE, including respiratory protection.[\[6\]](#)
- **Contain and Clean:**
 - For powdered spills, gently cover with an absorbent material to prevent dust from becoming airborne.[\[6\]](#)
 - Carefully scoop or vacuum the material using a HEPA-filtered vacuum cleaner.[\[7\]](#)
 - Place the collected material into a clearly labeled hazardous waste container.[\[3\]](#)
 - Decontaminate the spill area with an appropriate solvent.
- **Do Not Use Water:** Do not flush spilled material into the sewer system.[\[7\]](#)

Disposal Plan

Proper disposal of **Hydroxy celecoxib** and its contaminated waste is critical due to its high toxicity to aquatic life.[\[1\]](#)

- **Waste Segregation:** All waste materials, including unused product, contaminated PPE, and cleaning materials, must be collected in a designated, sealed, and properly labeled hazardous waste container.[\[3\]](#)
- **Regulatory Compliance:** Disposal must be carried out in accordance with all local, state, and federal regulations.[\[1\]](#) Do not dispose of with household garbage or allow the product to reach the sewage system.[\[1\]](#)

- Professional Disposal: Excess and expired materials should be offered to a licensed hazardous material disposal company.



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*Disposal Workflow for **Hydroxy Celecoxib** Waste.*

This guide provides a framework for the safe handling and disposal of **Hydroxy celecoxib**. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information and consult with your institution's Environmental Health and Safety (EHS) department for specific procedural requirements.

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